

Comparative Spectral Analysis Guide: 1-(2-Fluoroethyl)-1H-indol-6-amine[1]

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Compound of Interest

Compound Name: 1-(2-Fluoroethyl)-1H-indol-6-amine

Cat. No.: B13165419

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Executive Summary & Strategic Context

Target Molecule: **1-(2-Fluoroethyl)-1H-indol-6-amine** (CAS: 1540983-72-9) Primary Application: Scaffold for small molecule drug discovery (e.g., TDO/IDO inhibitors).[1] Analytical Challenge: Verifying the complete reduction of the nitro group to the amine without defluorination or degradation of the N-alkyl chain.

Key Spectral Features:

- Fluorine Signature: Distinctive

F-induced splitting in both

H and

C spectra.[1]

- Electronic Switch: Significant upfield shift of aromatic protons (H5, H7) upon conversion of the electron-withdrawing nitro group () to the electron-donating amine (

).[1]

Experimental Methodology

To ensure reproducible data, the following protocol is recommended for sample preparation.

Sample Preparation Protocol

- Solvent: DMSO-

is preferred over CDCl

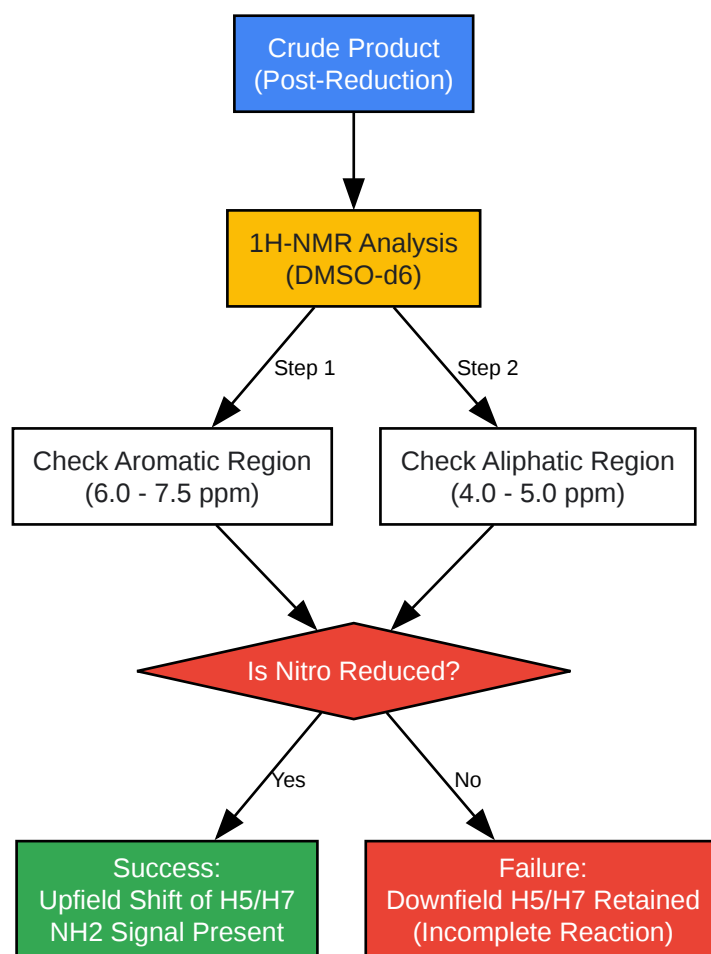
).[1] The polar amine moiety interacts with DMSO to produce sharper, well-resolved signals for the exchangeable

protons, which are often broadened or invisible in chloroform.

- Concentration: 10–15 mg in 0.6 mL solvent.
- Reference: Tetramethylsilane (TMS) at 0.00 ppm.

Workflow Visualization

The following diagram illustrates the logical flow for validating the synthesis product.



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Figure 1: Logic flow for spectral validation of the nitro-to-amine reduction.

H-NMR Analysis: Target vs. Precursor

The primary confirmation of structure relies on the "electronic switch" in the aromatic region and the characteristic splitting of the fluoroethyl side chain.^[1]

A. The "Electronic Switch" (Aromatic Region)

The reduction of the 6-nitro group to a 6-amino group inverts the electronic environment of the indole ring.^[1]

Position	Proton Type	Precursor (6-Nitro) (ppm)	Target (6-Amine) (ppm)	Mechanistic Insight
H-5	Aromatic (dd)	~8.0 (Deshielded)	~6.5 (Shielded)	is a strong resonance donor, shielding ortho/para positions.[1]
H-7	Aromatic (d)	~8.3 (Deshielded)	~6.4 (Shielded)	H-7 is ortho to the amine; experiences max shielding.[1]
H-4	Aromatic (d)	~7.6	~7.2	Less affected, but generally shifts upfield.
H-2/H-3	Indole C2/C3	7.5 / 6.7	7.1 / 6.2	The electron-rich indole core in the amine shifts C3 upfield.[1]
-NH	Amine	Absent	4.5 - 5.0 (br s)	Broad singlet, exchangeable with D O.

B. The Fluoroethyl Signature (Aliphatic Region)

The

-(2-fluoroethyl) chain remains chemically equivalent in both precursor and product, serving as an internal structural anchor.[1] The fluorine atom (

) couples to protons, creating distinct splitting patterns.

- (Terminal): Appears as a doublet of triplets (dt) around 4.7 ppm.

- Coupling: Geminal

Hz (Wide split).

- (Proximal): Appears as a doublet of triplets (dt) around 4.4 ppm.^[1]

- Coupling: Vicinal

Hz.



Technical Note: If the

doublet is missing or the integration is low, it indicates defluorination (a common side reaction if reduction conditions are too harsh, e.g., LiAlH

at high temp).

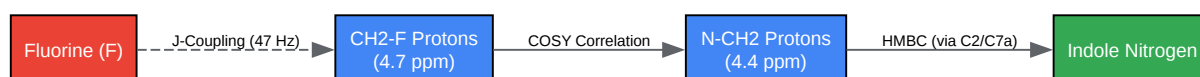
C-NMR Analysis: Coupling Constants

Carbon NMR provides definitive proof of the fluorine incorporation via large C-F coupling constants.^[1]

Carbon Position	Assignment	Chemical Shift ()	Coupling Pattern	Coupling Constant ()
C-F	Terminal Ethyl	~83.0 ppm	Doublet (d)	
N-C	Proximal Ethyl	~46.0 ppm	Doublet (d)	
C-6	Indole C-N	~145.0 ppm	Singlet	Significant shift from Nitro (~142) to Amine.
C-5/C-7	Ortho to Amine	~95 - 105 ppm	Singlet	Highly shielded (upfield) relative to nitro precursor. ^[1]

Advanced Verification: 2D-NMR Pathways

When impurities are present, 1D spectra can be ambiguous. Use the following 2D correlations to map the connectivity.



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Figure 2: Connectivity map for the N-fluoroethyl side chain using COSY and HMBC.

- COSY: Confirms the connectivity between the triplet at 4.7 ppm () and the triplet at 4.4 ppm ().
- HOESY (H-

F): If available, this heteronuclear experiment definitively links the protons at 4.7 ppm to the fluorine signal (~ -220 ppm), ruling out impurities like non-fluorinated ethyl analogs.

References

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Sources

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